

Safe Disposal of (Aminomethyl)trimethylsilane: A Procedural Guide

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Compound of Interest

Compound Name: (Aminomethyl)trimethylsilane

Cat. No.: B103195

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(Aminomethyl)trimethylsilane is a chemical compound that requires careful handling and adherence to strict disposal protocols to ensure the safety of laboratory personnel and the protection of the environment. This guide provides essential information on its proper disposal, drawing from safety data sheets (SDS) to offer clear, procedural guidance for researchers, scientists, and drug development professionals.

Key Safety and Physical Data

Understanding the physical and chemical properties of (Aminomethyl)trimethylsilane is fundamental to its safe handling and disposal. The following table summarizes key quantitative data from its safety data sheet.

Property	Value
Physical State	Liquid
Appearance	Colorless, Light yellow
Melting Point/Range	-50 °C / -58 °F[1]
Boiling Point/Range	102 °C / 215.6 °F[1]
Flash Point	Data not available
pH	No information available[1]

Hazard Information

(Aminomethyl)trimethylsilane is classified as a hazardous substance with the following primary concerns:

- Flammability: It is a highly flammable liquid and vapor.[[1](#)]
- Skin Corrosion/Irritation: It is known to cause skin irritation.[[1](#)]
- Eye Damage/Irritation: It can cause serious eye irritation.[[1](#)]
- Respiratory Irritation: May cause respiratory irritation.[[1](#)]
- Moisture Sensitivity: The compound is sensitive to moisture.[[1](#)]

Disposal Protocol

The primary and most crucial step in the disposal of **(Aminomethyl)trimethylsilane** is to engage a licensed and approved waste disposal company.[[2](#)] Do not attempt to dispose of this chemical through standard laboratory or municipal waste streams.

Step-by-Step Disposal Procedure:

- Waste Collection:
 - Collect all waste materials, including any unused **(Aminomethyl)trimethylsilane**, contaminated solvents, and absorbent materials from spills, in a suitable and clearly labeled, closed container.
 - Ensure the waste container is compatible with the chemical to prevent any reactions.
- Storage of Waste:
 - Store the waste container in a well-ventilated area, away from heat, sparks, open flames, and other ignition sources.[[1](#)][[2](#)]
 - The storage area should be designated for flammable liquids.[[2](#)]
 - Keep the container tightly closed to prevent the release of vapors.[[1](#)][[2](#)]

- Arranging for Disposal:
 - Contact a licensed professional waste disposal service to arrange for the collection and disposal of the chemical waste.
 - Provide the waste disposal company with the Safety Data Sheet (SDS) for **(Aminomethyl)trimethylsilane** to ensure they have all the necessary information for safe handling and disposal.
- Decontamination:
 - Thoroughly decontaminate any glassware or equipment that has come into contact with **(Aminomethyl)trimethylsilane**.
 - Rinse equipment with a suitable solvent, and collect this solvent as hazardous waste to be disposed of along with the primary chemical waste.

Emergency Procedures in Case of a Spill:

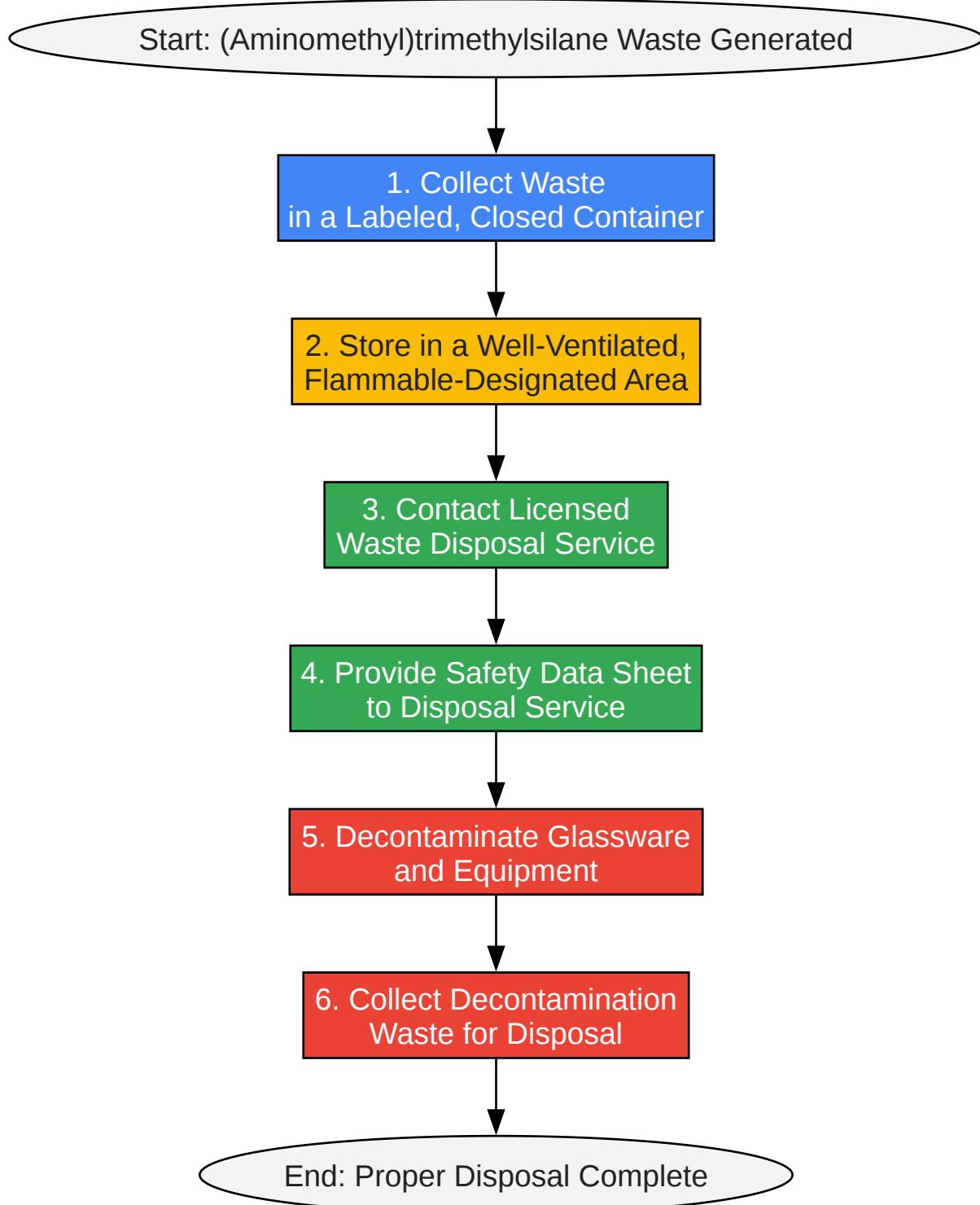
In the event of a spill, follow these steps:

- Evacuate and Ventilate: Evacuate the immediate area and ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition from the area.
- Containment: Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spill. Do not use combustible materials such as paper towels.
- Collection: Carefully collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat, when handling spills.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **(Aminomethyl)trimethylsilane**.

Disposal Workflow for (Aminomethyl)trimethylsilane

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Caption: Logical workflow for the proper disposal of **(Aminomethyl)trimethylsilane**.

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References

- 1. WERCS Studio - Application Error [assets.thermofisher.com]
- 2. fishersci.com [fishersci.com]
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